

Personal protective equipment for handling TES-991

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **TES-991**

Cat. No.: **B15561998**

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Essential Safety Protocols for Handling TES-991

Disclaimer: A specific Safety Data Sheet (SDS) for **TES-991** is not publicly available. This guidance is based on best practices for handling potent, novel chemical compounds in a research setting. It is imperative to conduct a thorough risk assessment before handling any new chemical and to consult with your institution's Environmental Health and Safety (EHS) department.

TES-991 is a potent and selective human α -Amino- β -carboxymuconate- ϵ -semialdehyde Decarboxylase (ACMSD) inhibitor. Due to its high potency and the lack of specific safety data, **TES-991** should be handled with extreme caution, assuming it may be toxic, carcinogenic, mutagenic, or teratogenic at low doses.^[1] The following protocols provide essential, immediate safety and logistical information for researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

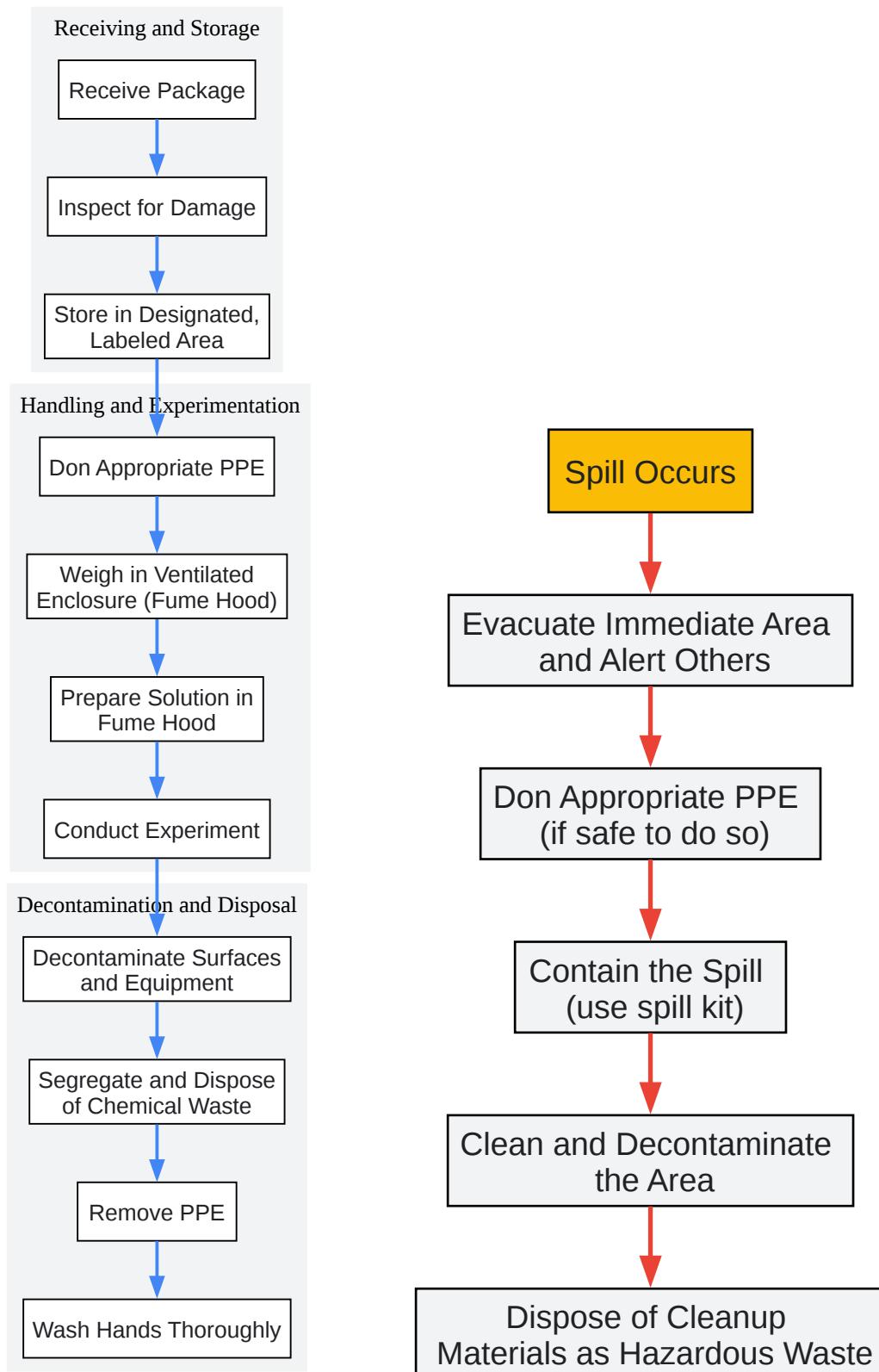
The minimum required PPE should be worn at all times when in the vicinity of **TES-991**. The level of PPE should be escalated based on the procedure being performed.^[1]

Activity	Minimum Required PPE
General Laboratory Work	- Nitrile gloves (double-gloving recommended) - Safety glasses with side shields - Fully-buttoned laboratory coat
Weighing of Powders	- Double nitrile gloves - Chemical splash goggles - Face shield - Disposable gown with tight-fitting cuffs - NIOSH-approved respirator (e.g., N95 for powders)
Preparation of Solutions	- Double nitrile gloves - Chemical splash goggles - Face shield - Chemical-resistant apron or gown
Conducting Reactions	- Double nitrile gloves (type based on reactants) - Chemical splash goggles - Laboratory coat
Waste Disposal	- Double nitrile gloves - Chemical splash goggles - Laboratory coat

Table 1: Personal Protective Equipment (PPE) recommendations for handling **TES-991**.

Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling potent compounds is crucial for laboratory safety. The following workflow outlines the key stages from receipt to disposal.

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References

- 1. benchchem.com [benchchem.com]
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